

A Comprehensive Technical Guide to the Safety and Handling of 1,1'-Sulfonyldiimidazole

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Compound of Interest

Compound Name: 1,1'-Sulfonyldiimidazole

Cat. No.: B1293689

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides critical safety, handling, and Material Safety Data Sheet (MSDS) information for **1,1'-Sulfonyldiimidazole** (SDI). The following sections detail the physical and chemical properties, hazard classifications, personal protective equipment, and emergency procedures necessary for the safe use of this versatile sulfonylating agent in a research and development setting.

Core Safety and Property Data

1,1'-Sulfonyldiimidazole is a light cream-colored crystalline powder.^[1] It is a valuable reagent in organic synthesis, particularly for the preparation of N-sulfonyl derivatives and as a building block in the synthesis of active pharmaceutical ingredients (APIs) and agrochemicals.^[2] However, its reactivity also necessitates careful handling and adherence to strict safety protocols.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **1,1'-Sulfonyldiimidazole** is presented in Table 1. This data is essential for proper storage and handling. The compound is moisture-sensitive and should be stored in a tightly closed container under an inert atmosphere at room temperature.^[3]

Property	Value	Reference
CAS Number	7189-69-7	[1][4]
Molecular Formula	C ₆ H ₆ N ₄ O ₂ S	[3][4]
Molecular Weight	198.20 g/mol	[4]
Appearance	Light cream crystalline powder / White to pale yellow crystal powder	[1]
Melting Point	135-137 °C	[1]
Storage Temperature	Room temperature, under inert atmosphere	
Stability	Moisture sensitive	[3]

Hazard Identification and Classification

1,1'-Sulfonyldiimidazole is classified as a hazardous substance. The GHS hazard statements and classifications are summarized in Table 2. It is crucial to understand these hazards to implement appropriate safety measures. The compound is known to cause skin and serious eye irritation, and may cause respiratory irritation.[5][6]

Hazard Classification	Code	Description	Reference
Skin Corrosion/Irritation	H315	Causes skin irritation	[5][6]
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation	[5][6]
Specific target organ toxicity — single exposure	H335	May cause respiratory irritation	[5][6]
Signal Word	Warning		

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to ensure the safety of laboratory personnel.

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling **1,1'-Sulfonyldiimidazole**. Table 3 outlines the recommended PPE.

Protection Type	Specification	Reference
Eye/Face Protection	Tight sealing safety goggles	[3]
Skin Protection	Protective gloves and clothing to prevent skin exposure	[3]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if exposure limits are exceeded or irritation is experienced.	[3]

Storage Conditions

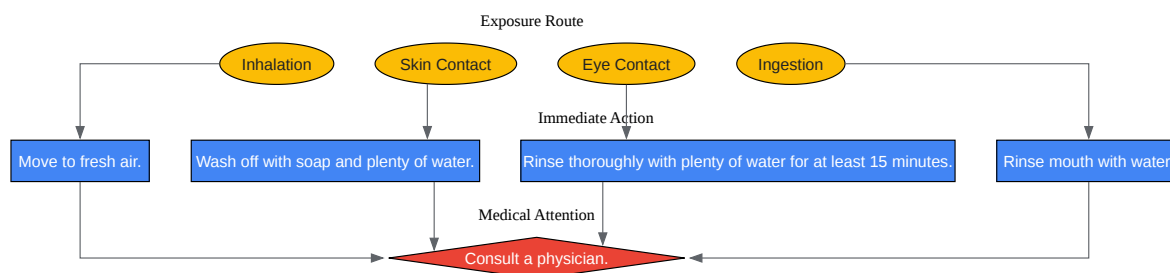
Store **1,1'-Sulfonyldiimidazole** in a tightly closed container in a cool, dry, and well-ventilated area.[7] The compound is moisture-sensitive and should be stored under an inert atmosphere. [3] Keep away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[3][7]

Emergency Procedures

In the event of an emergency, follow the established protocols for first aid and accidental release.

First-Aid Measures

A general workflow for first aid after exposure to **1,1'-Sulfonyldiimidazole** is illustrated below.

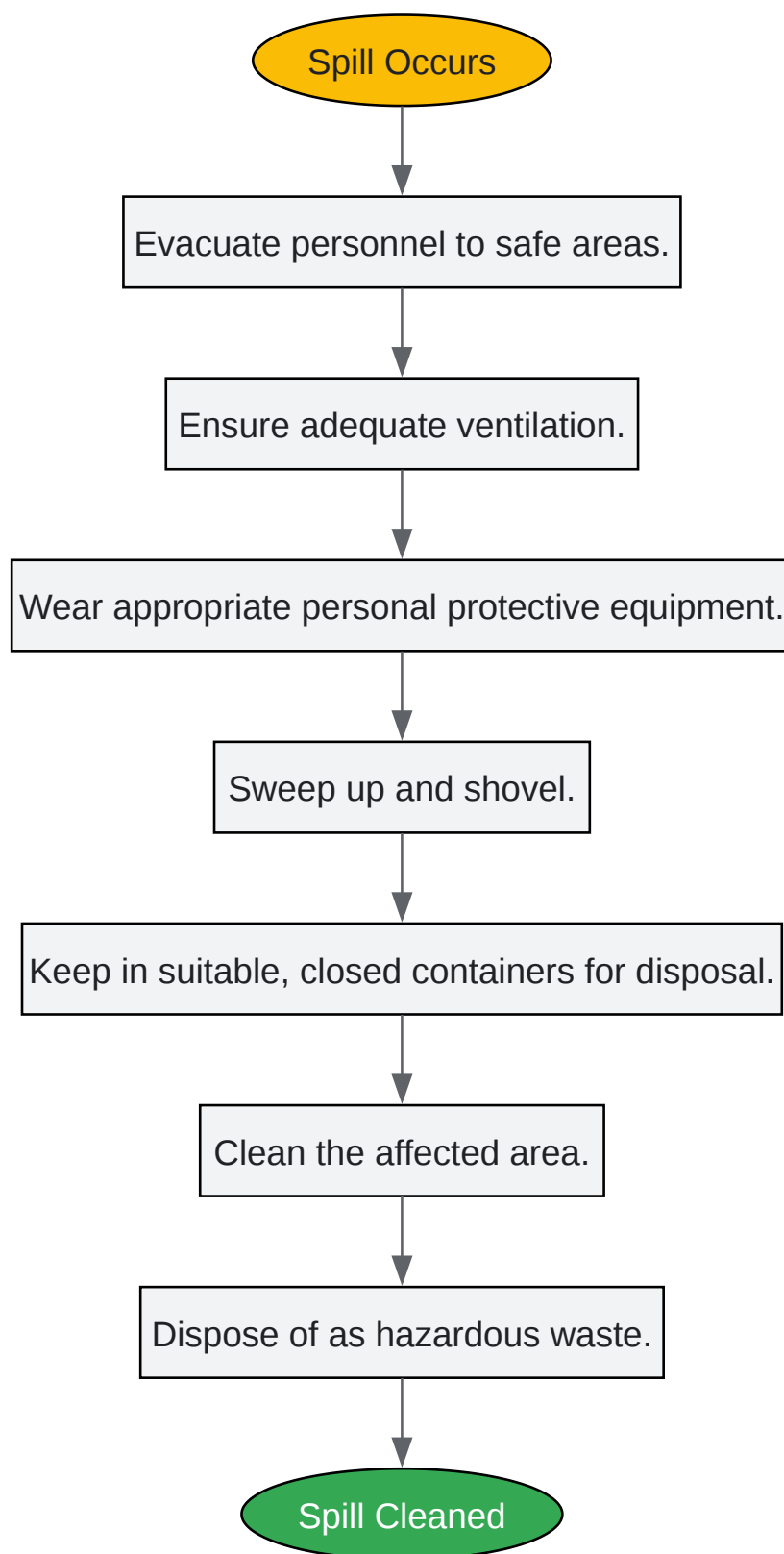


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Caption: First-aid procedures for different exposure routes.

Accidental Release Measures

In case of a spill, it is important to follow a structured clean-up procedure to minimize exposure and environmental contamination.



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Caption: Workflow for handling an accidental release of **1,1'-Sulfonyldiimidazole**.

Experimental Protocols

Detailed experimental protocols for the determination of toxicological and other safety-related properties of **1,1'-Sulfonyldiimidazole** are not readily available in the public domain. The data presented in this guide is based on information provided in Material Safety Data Sheets from various chemical suppliers. Researchers are advised to consult the specific MSDS provided with their product and to conduct a thorough risk assessment before use.

Conclusion

1,1'-Sulfonyldiimidazole is a valuable chemical reagent with important applications in research and development. However, its hazardous properties necessitate a thorough understanding of its safety and handling requirements. By adhering to the guidelines outlined in this technical guide, researchers can minimize risks and ensure a safe working environment. Always consult the most up-to-date Material Safety Data Sheet from your supplier for the most current and comprehensive information.

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